

# Technical Support Center: 6-N-Biotinylaminohexanol Reactions

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## Compound of Interest

Compound Name: 6-N-Biotinylaminohexanol

Cat. No.: B8021212

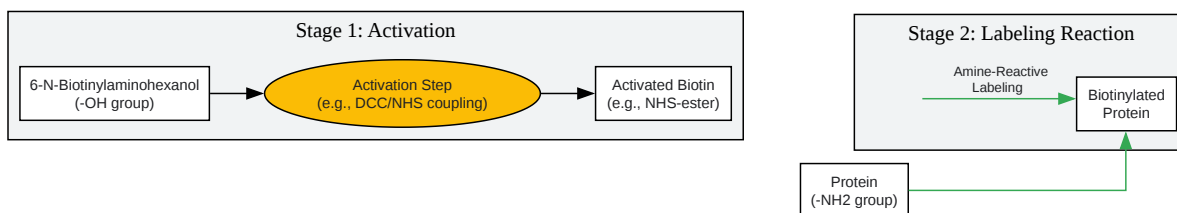
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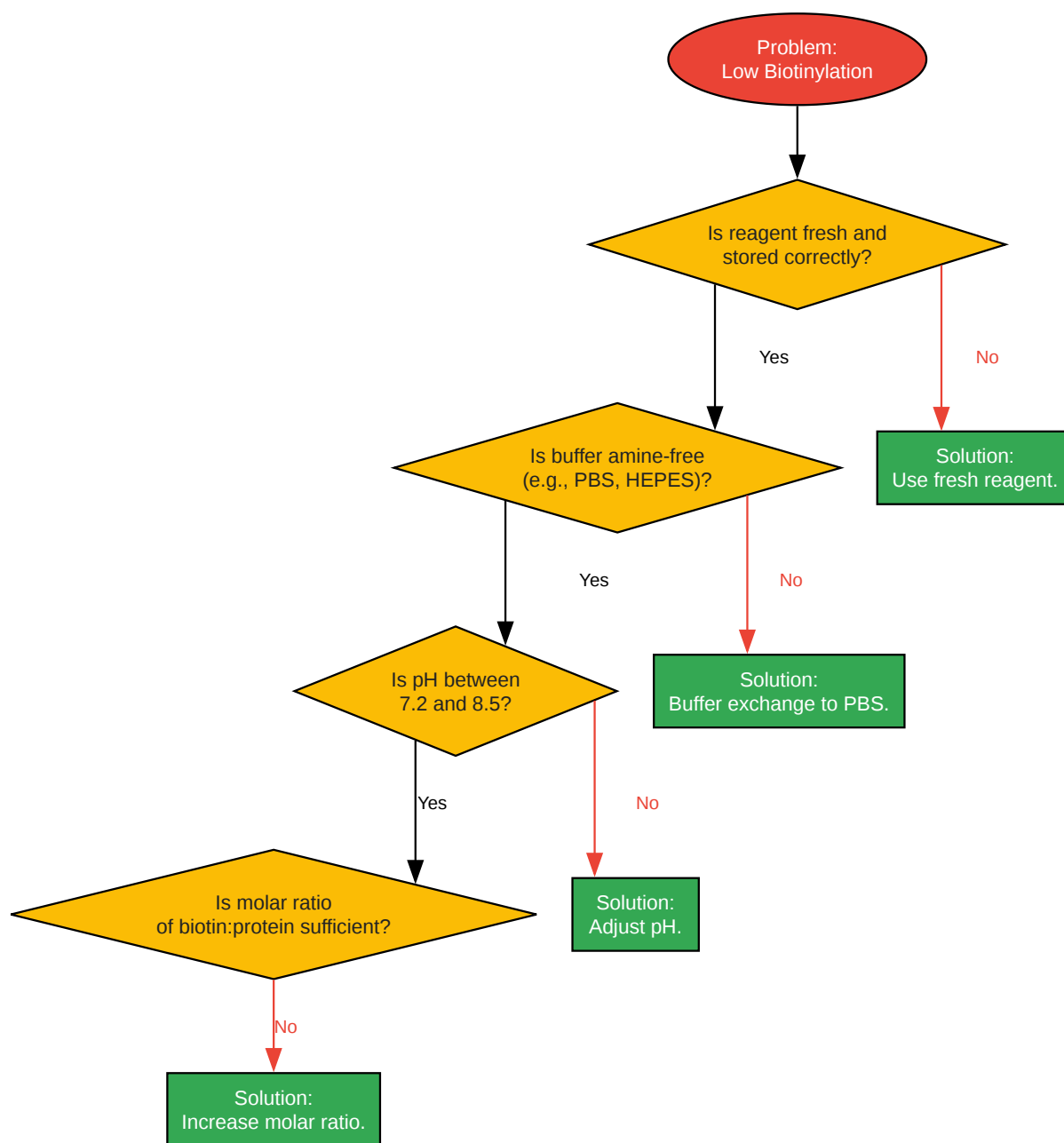
This technical support center provides researchers, scientists, and drug development professionals with detailed guidance on using **6-N-Biotinylaminohexanol** for labeling experiments. Find answers to frequently asked questions, troubleshoot common issues, and follow our detailed experimental protocols for successful conjugation.

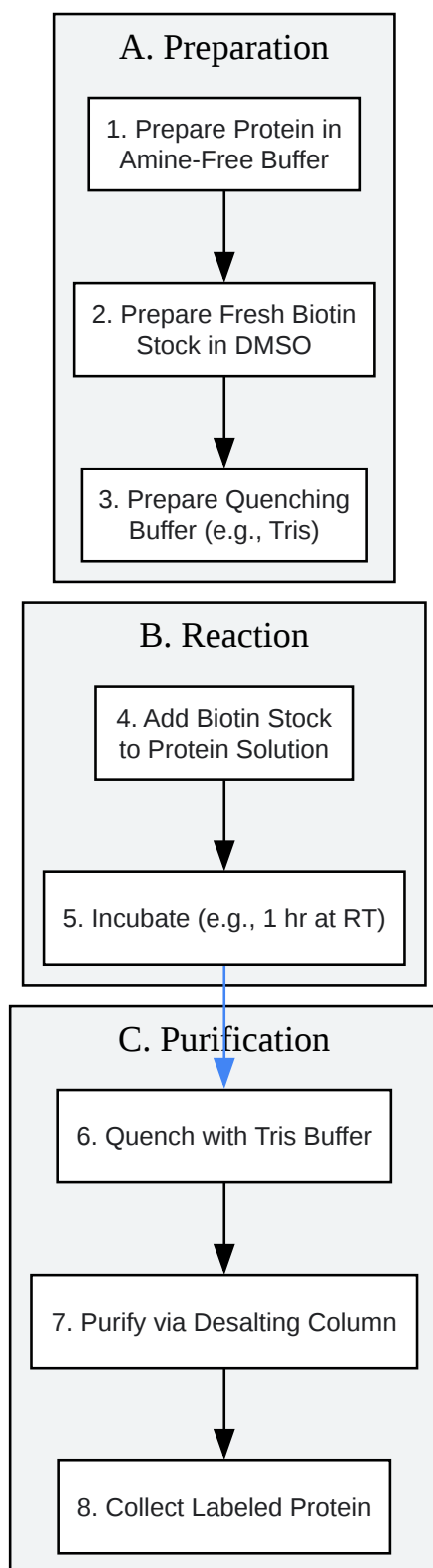
## Introduction: Activating 6-N-Biotinylaminohexanol for Labeling

**6-N-Biotinylaminohexanol** is a biotin derivative that contains a terminal alcohol group on its hexanol spacer arm.<sup>[1]</sup> This alcohol group is not reactive towards common functional groups on proteins, such as primary amines. To be used in labeling experiments, the alcohol must first be "activated" by converting it into a more reactive functional group. A common strategy is to create an N-hydroxysuccinimide (NHS) ester, which readily reacts with primary amines on proteins and other molecules to form stable amide bonds.<sup>[2][3][4]</sup>

The following diagram illustrates the two-stage process: first, the activation of **6-N-Biotinylaminohexanol**, and second, the reaction of the activated biotin with a primary amine on a target protein.







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## References

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